

# In-Depth Technical Guide: 1,3-Bis(4-methylphenyl)adamantane

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## Compound of Interest

Compound Name: 1,3-Bis(4-methylphenyl)adamantane

Cat. No.: B1587587

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CAS Number: 65756-27-6

Molecular Formula: C<sub>24</sub>H<sub>28</sub>

Molecular Weight: 316.49 g/mol

This technical guide provides a comprehensive overview of **1,3-Bis(4-methylphenyl)adamantane**, also known as 1,3-di-p-tolyladamantane. Due to the limited availability of specific experimental data for this compound in published literature, this guide combines available information with proposed methodologies and predicted data based on established chemical principles and data from analogous structures. This document is intended for researchers, scientists, and professionals in drug development and materials science.

## Physicochemical Properties

While experimentally determined data for **1,3-Bis(4-methylphenyl)adamantane** is not readily available, predicted physicochemical properties have been reported by chemical suppliers. These values provide estimations for key characteristics of the compound.

Property	Predicted Value	Source
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[1]
Boiling Point	442.6 ± 30.0 °C at 760 mmHg	[1]
Flash Point	248.5 ± 15.3 °C	[1]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	[1]
Refractive Index	1.610	[1]
LogP	7.85	[1]

Note: These values are computationally predicted and have not been experimentally verified.

## Proposed Synthesis: Friedel-Crafts Alkylation

A plausible and well-established method for the synthesis of 1,3-diaryl adamantanes is the Friedel-Crafts alkylation. This approach involves the reaction of a halogenated adamantane precursor with an aromatic compound in the presence of a Lewis acid catalyst. For **1,3-Bis(4-methylphenyl)adamantane**, a likely synthetic route is the reaction of 1,3-dibromoadamantane with toluene.

## Experimental Protocol (Proposed)

Reaction: Friedel-Crafts Alkylation of 1,3-Dibromoadamantane with Toluene

Materials:

- 1,3-Dibromoadamantane
- Toluene (anhydrous)
- Aluminum chloride (AlCl<sub>3</sub>), anhydrous
- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), dilute solution

- Sodium bicarbonate ( $\text{NaHCO}_3$ ), saturated solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Hexane or heptane for recrystallization

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, suspend anhydrous aluminum chloride in an excess of anhydrous toluene.
- Cool the mixture in an ice bath to 0-5 °C.
- Dissolve 1,3-dibromoadamantane in a minimal amount of anhydrous dichloromethane and add it to the dropping funnel.
- Add the 1,3-dibromoadamantane solution dropwise to the stirred toluene/ $\text{AlCl}_3$  mixture over a period of 30-60 minutes, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by slowly pouring the mixture over crushed ice containing concentrated  $\text{HCl}$ .
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane (2 x 50 mL).
- Combine the organic layers and wash sequentially with dilute  $\text{HCl}$ , saturated  $\text{NaHCO}_3$  solution, and brine.
- Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- The crude product can be purified by recrystallization from a suitable solvent such as hexane or heptane to yield **1,3-Bis(4-methylphenyl)adamantane** as a solid.

Note: This is a proposed protocol based on general Friedel-Crafts reaction conditions.

Optimization of reaction time, temperature, and stoichiometry of reagents may be necessary to achieve a high yield.

## Spectroscopic Characterization (Anticipated Data)

No specific spectroscopic data for **1,3-Bis(4-methylphenyl)adamantane** has been found in the literature. The following table outlines the expected signals in  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra based on the chemical structure and data from analogous 1,3-disubstituted adamantane derivatives.

Spectroscopy	Expected Signals
$^1\text{H}$ NMR	- Aromatic protons (doublets, $\sim 7.0$ - $7.2$ ppm)- Methyl protons on the tolyl groups (singlet, $\sim 2.3$ ppm)- Adamantane bridgehead protons (CH)- Adamantane methylene protons ( $\text{CH}_2$ )
$^{13}\text{C}$ NMR	- Quaternary aromatic carbons- Aromatic CH carbons- Quaternary adamantane carbons (C-1 and C-3)- Adamantane bridgehead carbons (CH)- Adamantane methylene carbons ( $\text{CH}_2$ )- Methyl carbons
Mass Spec (EI)	- Molecular ion peak ( $\text{M}^+$ ) at $m/z = 316$

## Potential Applications and Biological Relevance

While no specific biological activities have been reported for **1,3-Bis(4-methylphenyl)adamantane**, the adamantane scaffold is a key pharmacophore in numerous approved drugs, valued for its ability to increase lipophilicity and modulate the pharmacokinetic properties of molecules. Diaryl adamantane derivatives are of interest in medicinal chemistry for a range of potential applications.

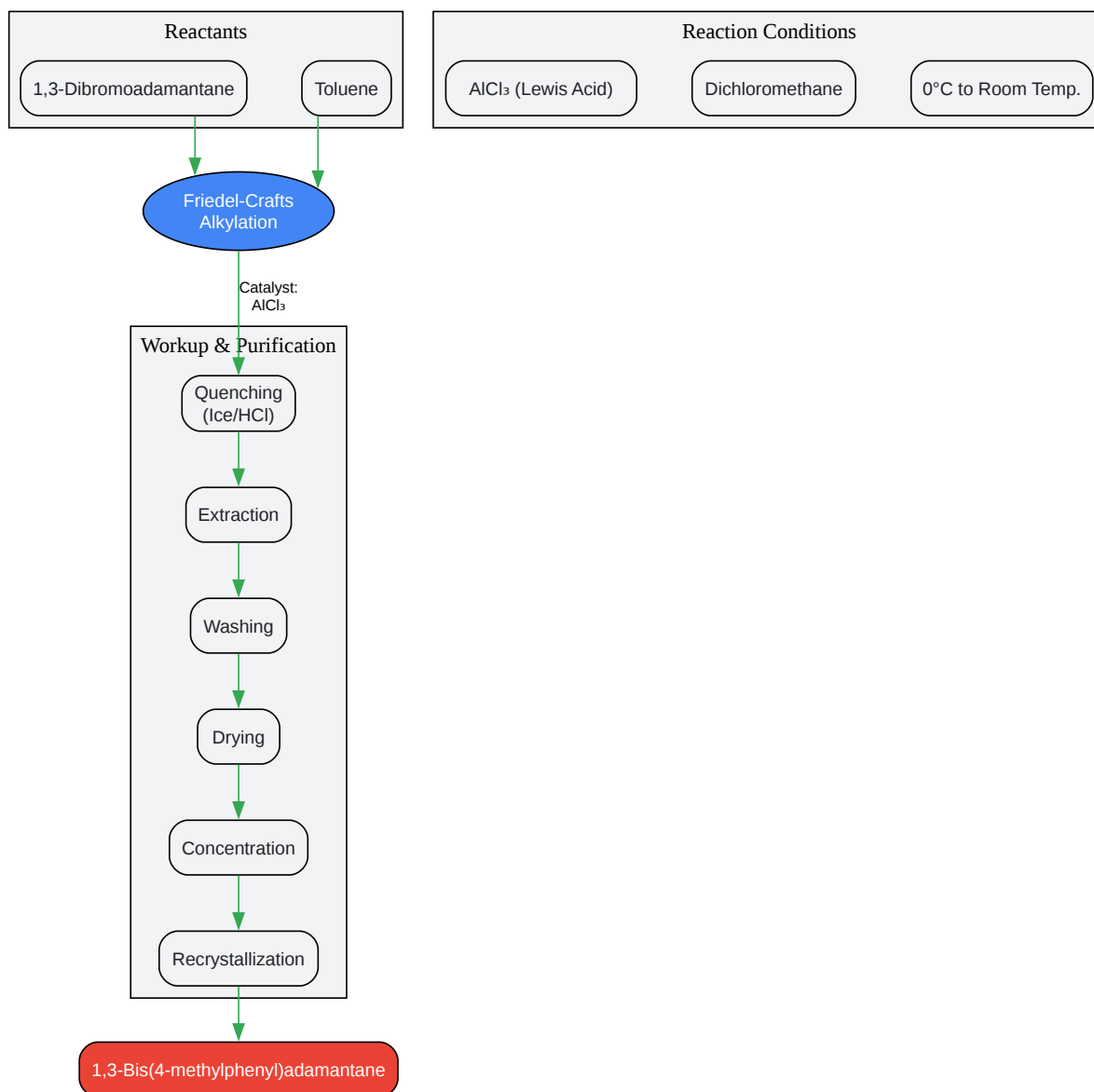
- **Antiviral and Antimicrobial Agents:** The adamantane core is present in antiviral drugs like amantadine and rimantadine. The lipophilic nature of the diaryl-substituted adamantane could enhance membrane permeability, a desirable trait for antimicrobial drug candidates.
- **Anticancer Agents:** Various adamantane derivatives have been investigated for their anti-proliferative activities against human cancer cell lines. The rigid adamantane cage can serve as a scaffold to orient the two phenyl groups for specific interactions with biological targets.
- **Materials Science:** The high thermal stability and rigid structure of the adamantane core make its derivatives suitable for the development of novel polymers and materials with unique properties.

Further research is required to explore the specific biological activities and potential applications of **1,3-Bis(4-methylphenyl)adamantane**.

## Visualizations

### Proposed Synthetic Workflow

The following diagram illustrates the proposed synthetic pathway for **1,3-Bis(4-methylphenyl)adamantane** via a Friedel-Crafts alkylation reaction.



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Caption: Proposed synthetic workflow for **1,3-Bis(4-methylphenyl)adamantane**.

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## References

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